

A Technical Guide to the Magnetic Properties of Chromic Sulfate Pentadecahydrate

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This technical guide provides a comprehensive overview of the magnetic properties of **chromic sulfate pentadecahydrate** (Cr₂(SO₄)₃·15H₂O). The content herein is curated for researchers, scientists, and professionals in drug development who require a deep understanding of the magnetic behavior of this chromium(III) compound. This document outlines the theoretical basis for its magnetic characteristics, presents available quantitative data, and details the experimental protocols for magnetic property determination.

Theoretical Framework: The Magnetic Nature of the Chromium(III) Ion

The magnetic properties of **chromic sulfate pentadecahydrate** are fundamentally derived from the electronic structure of the chromium(III) ion. The Cr³⁺ ion possesses a d³ electronic configuration, meaning it has three electrons in its 3d orbitals.

According to Crystal Field Theory, in an octahedral coordination environment, as is common for hydrated metal sulfates, the five degenerate d-orbitals split into two energy levels: a lower-energy t₂g triplet and a higher-energy e_g doublet. For a d³ ion, each of the three d-electrons will occupy one of the t₂g orbitals with parallel spins, in accordance with Hund's rule. This arrangement results in three unpaired electrons, rendering the complex paramagnetic.

The theoretical spin-only magnetic moment (μ s) can be calculated using the following formula:

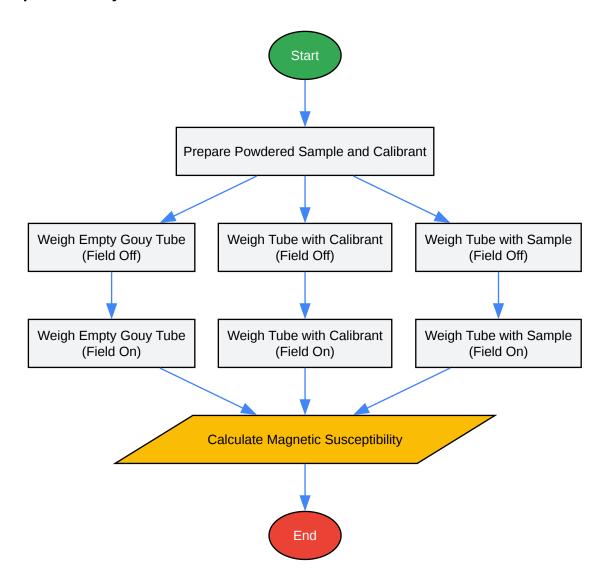


$$\mu s = \sqrt{[n(n+2)]}$$

where 'n' is the number of unpaired electrons. For the Cr³⁺ ion with n=3, the theoretical spinonly magnetic moment is:

$$\mu_s = \sqrt{3(3+2)} = \sqrt{15} \approx 3.87$$
 Bohr Magnetons (B.M.)

This theoretical value provides a baseline for the expected magnetic moment of **chromic** sulfate pentadecahydrate.



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